

Application Note: Analysis of Diundecyl Phthalate in Automotive Components

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Compound of Interest

Compound Name: *Diundecyl phthalate*

Cat. No.: *B7779863*

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Introduction

Diundecyl phthalate (DUP) is a high molecular weight phthalate ester utilized as a plasticizer in various polymer applications to enhance flexibility and durability.[1] In the automotive industry, DUP is employed in components such as wiring insulation, seat covers, and interior trim to meet stringent performance requirements, including low volatility and temperature flexibility.[1][2] However, concerns regarding the potential for phthalates to act as endocrine disruptors have led to increased scrutiny and regulatory interest in their presence in consumer products, including vehicles. This application note provides a detailed protocol for the analysis of DUP in automotive components using solvent extraction followed by Gas Chromatography-Mass Spectrometry (GC-MS).

Data Presentation

The following table summarizes quantitative data for **Diundecyl phthalate** (DUP) concentrations found on the surface of automotive seats. This data is derived from a study involving wipe sampling of vehicle seats.[3][4]

Table 1: **Diundecyl Phthalate** (DUP) Concentrations on Automotive Seats

Sample Description	Mean DUP Concentration (μ g/100 cm ²)	Standard Deviation (μ g/100 cm ²)	Maximum DUP Concentration (μ g/100 cm ²)
Seats with Visible Surface Residue	6983	7823	38300
Seats with No Visible Surface Residue	-	-	-

Note: Specific mean and standard deviation for seats with no visible residue were not provided in the source material, but were used in calculating daily exposure doses.[\[3\]](#)[\[4\]](#)

Experimental Protocols

This section details the methodology for the extraction and quantification of **Diundecyl phthalate** from solid automotive components.

1. Sample Preparation

A representative portion of the automotive component (e.g., PVC trim, seat upholstery) is obtained. To facilitate efficient extraction, the sample must be cryogenically milled into a fine powder.

2. Extraction

- Objective: To extract DUP from the polymer matrix into a solvent.
- Apparatus:
 - Analytical balance
 - Glass vials with PTFE-lined caps
 - Ultrasonic bath
 - Centrifuge

- Syringe filters (0.45 μm , PTFE)
- Reagents:
 - Toluene, HPLC grade
 - Internal Standard (e.g., Deuterated BBP)
- Procedure:
 - Accurately weigh approximately 0.1 g of the powdered sample into a glass vial.[\[5\]](#)
 - Add a precise volume of toluene to the vial.
 - Spike the sample with an appropriate internal standard.
 - Cap the vial tightly and place it in an ultrasonic bath for 30 minutes to facilitate extraction.
[\[5\]](#)
 - Following ultrasonication, centrifuge the vial to pellet the solid material.
 - Filter the supernatant through a 0.45 μm PTFE syringe filter into a clean GC vial.

3. GC-MS Analysis

- Objective: To separate, identify, and quantify DUP in the sample extract.
- Instrumentation:
 - Gas Chromatograph (GC) with a mass selective detector (MSD)
 - Autosampler
- GC Conditions:
 - Column: HP-5ms (or equivalent), 30 m x 0.25 mm, 0.25 μm film thickness
 - Carrier Gas: Helium or Hydrogen[\[6\]](#)

- Inlet Temperature: 280°C[6]
- Injection Mode: Pulsed splitless[6]
- Oven Temperature Program:
 - Initial temperature: 100°C, hold for 1 minute
 - Ramp: 15°C/minute to 320°C
 - Hold: 5 minutes at 320°C
- MSD Conditions:
 - Ion Source Temperature: 230°C
 - Quadrupole Temperature: 150°C
 - Acquisition Mode: Selected Ion Monitoring (SIM)
 - Ions to Monitor for DUP: Specific quantifier and qualifier ions for DUP should be determined from a standard injection.

4. Calibration and Quantification

A multi-point calibration curve is prepared using certified DUP standards in toluene. The concentration of DUP in the sample is determined by comparing the peak area ratio of the analyte to the internal standard against the calibration curve.

Visualization



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